In-Depth Technical Guide to 4-Bromo-2,3-dimethylanisole

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Compound of Interest

Compound Name:	*4-Bromo-2,3-dimethylanisole*
CAS No.:	*50638-48-7*
Cat. No.:	*B1272262*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, my experience in the synthesis and characterization of complex organic molecules has underscored the critical need for comprehensive and reliable data on key chemical intermediates. **4-Bromo-2,3-dimethylanisole** is one such compound, a versatile building block in medicinal chemistry and materials science. This guide is designed to provide an in-depth understanding of its physical properties, drawing from established literature and technical data. The information herein is structured to be not just a repository of data, but a practical resource that explains the causality behind its characteristics and provides actionable protocols for its use.

Section 1: Core Molecular and Physical Characteristics

4-Bromo-2,3-dimethylanisole, with the IUPAC name 1-bromo-4-methoxy-2,3-dimethylbenzene, is a halogenated aromatic ether. Its utility in organic synthesis stems from the

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interplay of the methoxy and methyl substituents on the aromatic ring, which influence its reactivity and physical behavior.

Structural and Chemical Identity

The fundamental identifiers for **4-Bromo-2,3-dimethylanisole** are crucial for accurate sourcing and regulatory compliance.

Identifier	Value
IUPAC Name	1-bromo-4-methoxy-2,3-dimethylbenzene[1]
CAS Number	50638-48-7[2]
Molecular Formula	$C_9H_{11}BrO$[1][2]
Molecular Weight	215.09 g/mol [1][2]
SMILES String	COc1ccc(Br)c(C)c1C[2]
InChI Key	WOWNZZYJCUUIFC-UHFFFAOYSA-N[2]

Physicochemical Properties

The physical state and solubility of a compound are paramount for its handling, reaction setup, and purification. While many sources describe **4-Bromo-2,3-dimethylanisole** as a liquid at room temperature, a definitive melting point is not consistently reported, suggesting it is likely below ambient temperature.

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Property	Value	Source(s)
Boiling Point	197 °C (lit.)	[2]
Density	1.36 g/mL at 25 °C (lit.)	[2]
Refractive Index (n20/D)	1.566 (lit.)	[2]
Solubility	Partially miscible with water. Expected to be soluble in common organic solvents such as methanol, ethanol, dichloromethane, ethyl acetate, and hexane based on its structure.	[3]

Section 2: Spectroscopic Characterization

Spectroscopic data is the cornerstone of chemical identification and purity assessment. This section provides an overview of the expected spectral features of **4-Bromo-2,3-dimethylanisole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. Below are the predicted chemical shifts for ^{1}H and ^{13}C NMR.

^{1}H NMR (Proton NMR): The proton NMR spectrum will provide information on the number of different types of protons and their neighboring environments.

- Aromatic Protons (Ar-H): Two doublets are expected in the aromatic region (typically δ 6.5-8.0 ppm), corresponding to the two protons on the benzene ring. Their specific shifts and coupling constants will be influenced by the positions of the bromo, methoxy, and methyl groups.

- Methoxy Protons (-OCH_3): A singlet integrating to three protons is expected, typically in the range of δ 3.7-4.0 ppm.

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- Methyl Protons (-CH_3): Two distinct singlets, each integrating to three protons, are expected for the two methyl groups on the aromatic ring, likely in the range of δ 2.0-2.5 ppm.

^{13}C NMR (Carbon-13 NMR): The carbon NMR spectrum will show distinct signals for each carbon atom in a unique electronic environment.

- Aromatic Carbons (Ar-C): Six signals are expected in the aromatic region (typically δ 110-160 ppm). The carbon attached to the bromine will be significantly shifted, as will the carbons bonded to the methoxy and methyl groups.
- Methoxy Carbon (-OCH_3): A signal for the methoxy carbon is expected around δ 55-60 ppm.
- Methyl Carbons (-CH_3): Two signals for the two methyl carbons will appear in the aliphatic region, typically between δ 15-25 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **4-Bromo-2,3-dimethylanisole** is expected to show the following characteristic absorption bands:

Wavenumber (cm^{-1})	Bond Vibration	Functional Group
~3000-2850	C-H stretch	Aliphatic (methyl and methoxy groups)
~1600, ~1500, ~1450	C=C stretch	Aromatic ring
~1250	C-O stretch	Aryl ether
~1050	C-O stretch	Aryl ether
Below 800	C-Br stretch	Aryl halide

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **4-Bromo-2,3-dimethylanisole**, the mass spectrum will exhibit a characteristic isotopic pattern for bromine, with two peaks of nearly equal intensity for the

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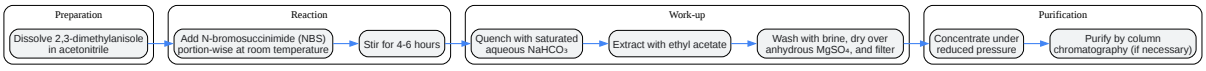
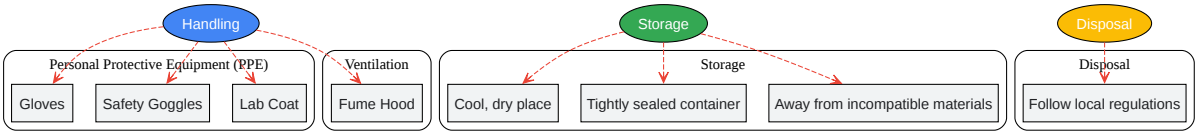
molecular ion $[M]^+$ and $[M+2]^+$, corresponding to the ^{79}Br and ^{81}Br isotopes.[4] Common fragmentation pathways would involve the loss of a methyl group (M-15) or a methoxy group (M-31).

Section 3: Synthesis and Handling

Synthetic Protocol: Bromination of 2,3-Dimethylanisole

A common and efficient method for the preparation of **4-Bromo-2,3-dimethylanisole** is the electrophilic bromination of 2,3-dimethylanisole using N-bromosuccinimide (NBS) in acetonitrile.[2][5]





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